

# An In-depth Technical Guide to Disperse Violet 1 (C.I. 61100)

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Disperse Violet 1**, also known by its Colour Index designation C.I. 61100, is a synthetic anthraquinone dye. Its chemical name is 1,4-diaminoanthraquinone.[1][2][3] This document provides a comprehensive technical overview of **Disperse Violet 1**, including its physicochemical properties, toxicological profile, and detailed experimental methodologies for its synthesis and safety assessment. The information is intended for researchers, scientists, and professionals in drug development who may encounter this compound in various applications, from textile and cosmetic formulations to its potential as a reference compound in toxicological studies.

## **Physicochemical Properties**

**Disperse Violet 1** is a dark violet to black crystalline powder.[1][4] It is characterized by its low solubility in water and solubility in various organic solvents.[3] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Disperse Violet 1** (C.I. 61100)



Property	Value	Reference
Chemical Name	1,4-diaminoanthracene-9,10- dione	[4]
Synonyms	Disperse Violet 1, C.I. 61100, 1,4-Diaminoanthraquinone	[1][4]
CAS Number	128-95-0	[4]
Molecular Formula	C14H10N2O2	[2][4]
Molecular Weight	238.24 g/mol	[2][4]
Physical Appearance	Dark violet crystals or black powder	[1][4]
Melting Point	265-269 °C	[5]
Solubility	Soluble in acetone, ethanol, benzene, and linseed oil. Forms a suspension with water.	[2][3]
logP (o/w)	3.000	
UV Absorption Maxima	225 nm and 255 nm (in water/methanol/alcohol solvent)	[1]

# Synthesis of Disperse Violet 1 (1,4-Diaminoanthraquinone)

Several methods for the synthesis of 1,4-diaminoanthraquinone have been reported. A common laboratory-scale synthesis involves the reaction of 1,4-dihydroxyanthraquinone with ammonia.

# Experimental Protocol: Synthesis from 1,4-Dihydroxyanthraquinone



This protocol is based on the amination of 1,4-dihydroxyanthraquinone.

#### Materials:

- 1,4-dihydroxyanthraquinone (quinizarin)
- Aqueous ammonia solution
- Sodium hydrosulfite (sodium dithionite)
- 1,2-Dichlorobenzene or Nitrobenzene (as oxidizing agent)
- Chlorine in sulfuric acid (alternative oxidizing agent)
- · Ethanol for recrystallization
- Standard laboratory glassware and heating apparatus
- Filtration apparatus

#### Procedure:

- Leuco-1,4-diaminoanthraquinone Formation: In a pressure vessel, charge 1,4dihydroxyanthraquinone, aqueous ammonia, and sodium hydrosulfite.
- Heat the mixture under pressure. The reaction reduces the anthraquinone nucleus and substitutes the hydroxyl groups with amino groups to form the leuco-diaminoanthraquinone intermediate.
- Oxidation: The resulting leuco-1,4-diaminoanthraquinone is then oxidized to form 1,4-diaminoanthraquinone. This can be achieved by:
  - Heating the intermediate in a mixture of 1,2-dichlorobenzene and nitrobenzene.
  - Alternatively, oxidation can be carried out using chlorine in sulfuric acid.
- Isolation and Purification:
  - After the reaction is complete, the crude product is isolated by filtration.





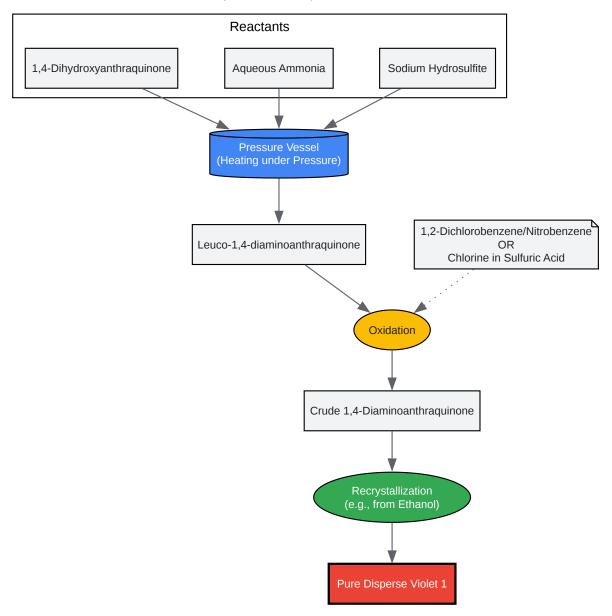


• The crude 1,4-diaminoanthraquinone is then purified by recrystallization from a suitable solvent, such as ethanol, to yield dark violet crystals.[2]

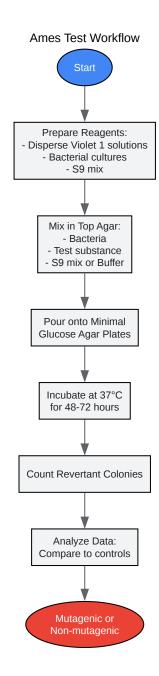
Logical Workflow for Synthesis of **Disperse Violet 1** 



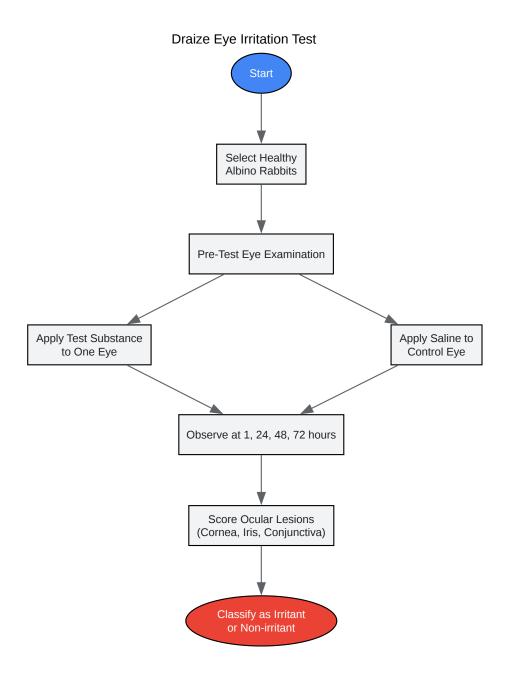
#### Synthesis of Disperse Violet 1













# Potential Cellular Effects of Disperse Violet 1 Disperse Violet 1 Inhibits Activates Microbial Cell Mammalian Cell (e.g., Hepatocyte) **Nuclear Receptors** Electron Transport Chain (AhR, CAR, PXR) Leads to impaired Induces Cellular Respiration CYP Gene Transcription Increases synthesis of Cytochrome P450 Enzymes Alters Metabolism of Xenobiotics

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